

Palmatine chloride hydrate source and extraction

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Palmatine chloride hydrate*

CAS No.: 207605-36-5

Cat. No.: B600634

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Technical Monograph: Palmatine Chloride Hydrate

Source Selection, Extraction Methodologies, and Crystallization Protocols

Executive Summary

Palmatine Chloride Hydrate (CAS: 171869-95-7) is a quaternary protoberberine isoquinoline alkaloid exhibiting significant pharmacological potential, including antibacterial, antiviral, and lipid-lowering activities.^[1] Unlike its structural analog berberine, palmatine lacks the methylenedioxy bridge, possessing instead four methoxy groups at positions 2, 3, 9, and 10.

This technical guide provides a rigorous, scalable framework for the extraction and isolation of **Palmatine Chloride Hydrate**. It prioritizes the separation of palmatine from co-occurring alkaloids (specifically berberine and jatrorrhizine) and details the specific crystallization parameters required to obtain the stable hydrate form.

Part 1: Botanical Provenance & Biosynthetic Context

While *Coptis chinensis* (Rhizoma Coptidis) is the most common commercial source, it is often dominated by berberine, making palmatine isolation inefficient. *Fibraurea recisa* (or *F. tinctoria*) is identified here as a superior source for high-purity palmatine extraction due to its favorable alkaloid profile.

Table 1: Comparative Source Analysis

Botanical Source	Primary Alkaloid	Palmatine Content (Approx.) ^[2]	Extraction Complexity	Recommended Use
<i>Coptis chinensis</i>	Berberine (~5-7%)	1.2 – 1.6%	High (Requires removal of dominant berberine)	Multi-alkaloid extracts
<i>Phellodendron amurense</i>	Berberine (~1-2%)	0.1 – 1.2%	High (Low total yield)	Phellodendrine isolation
<i>Fibraurea recisa</i>	Palmatine / Berberine	1.5 – 2.8%	Moderate (Higher relative abundance)	Targeted Palmatine Isolation

Part 2: Chemist's Rationale & Solubility Profile^[1]

Successful extraction relies on exploiting the quaternary ammonium nature of palmatine.

- Solubility: Palmatine chloride is soluble in hot water and hot ethanol but poorly soluble in cold water and non-polar solvents (ether, chloroform) due to its ionic nature.
- Separation Logic (The "Pain Points"):
 - Vs. Jatrorrhizine: Jatrorrhizine contains a phenolic hydroxyl group (C2 or C3). Palmatine is fully methylated (non-phenolic). Strategy: pH Swing extraction.
 - Vs. Berberine: Structurally identical except for the C2-C3 substituents (dimethoxy in palmatine vs. methylenedioxy in berberine). Strategy: Fractional crystallization or C18

Chromatography.

Part 3: Extraction & Isolation Protocol

Phase A: Ultrasound-Assisted Extraction (UAE)

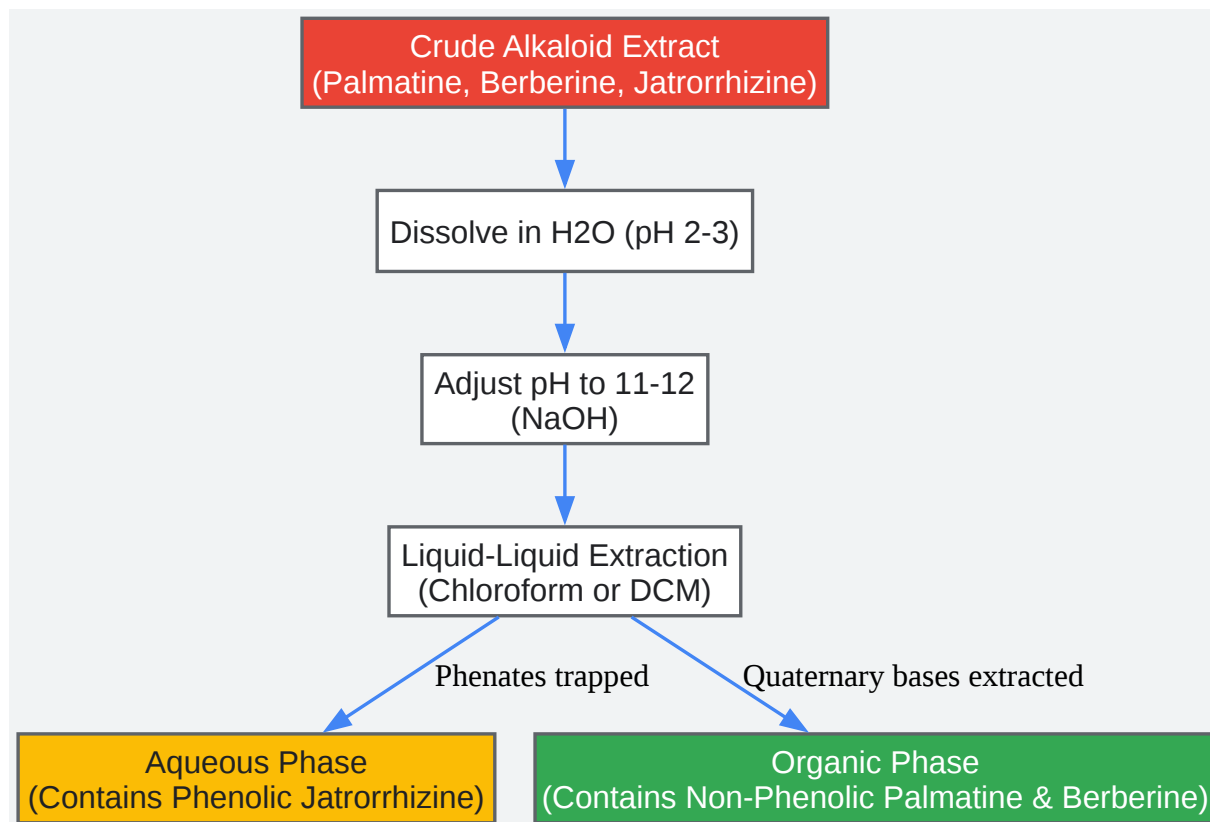
Objective: Maximize total alkaloid yield while minimizing thermal degradation.

Reagents: Ethanol (95%), Hydrochloric Acid (37%), Deionized Water.

- Pre-treatment: Pulverize dried *Fibraurea recisa* stems to pass a 40-60 mesh sieve.
- Solvent Preparation: Prepare Acidic Ethanol (Ethanol:Water:HCl = 80:19:1 v/v). The acid ensures alkaloids exist as soluble salts.
- Extraction:
 - Ratio: 1:30 (Solid:Liquid).
 - Condition: Ultrasonication (200-300W) at 60°C for 30 minutes.
 - Repeat: 3 times. Combine filtrates.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 50°C to obtain the Crude Alkaloid Fraction.

Phase B: Chemical Separation (The "Clean-Up")

Objective: Remove phenolic alkaloids (Jatrorrhizine) and bulk impurities.



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Figure 1: Separation logic for removing phenolic alkaloids like Jatrorrhizine.

- Re-dissolution: Dissolve crude residue in hot water.
- Alkalinization: Adjust pH to 11-12 using 10% NaOH. Jatrorrhizine converts to its water-soluble phenolate form. Palmatine converts to its hydroxide pseudo-base form (lipophilic).
- Partition: Extract with Chloroform or Dichloromethane (DCM) (3x).
 - Aqueous Layer:[\[3\]](#)[\[4\]](#) Discard (contains Jatrorrhizine).[\[5\]](#)
 - Organic Layer: Retain (contains Palmatine and Berberine).

- Acidification: Wash organic layer with dilute HCl (pH 2) to reconvert Palmatine to the chloride salt. Evaporate to dryness.

Phase C: Chromatographic Isolation

Objective: Separate Palmatine from Berberine.

While fractional crystallization (using the differential solubility of nitrates or sulfates) is possible, Flash Chromatography is recommended for high purity (>98%).

- Stationary Phase: Silica Gel (200-300 mesh) or neutral Alumina.
- Mobile Phase: Dichloromethane : Methanol : Water (80:10:1).
- Elution Order: Palmatine typically elutes after berberine in lower polarity systems due to the slightly higher polarity of the dimethoxy groups compared to the methylenedioxy bridge, though this varies by column chemistry. Note: On C18 Reverse Phase, Palmatine often elutes before Berberine.

Part 4: Crystallization of Palmatine Chloride Hydrate

Objective: Generate the specific "Chloride Hydrate" crystal form.

The term "Hydrate" implies water molecules are incorporated into the crystal lattice. This requires crystallization from an aqueous medium.

Protocol:

- Dissolution: Dissolve the purified Palmatine fraction in a minimum volume of hot 0.1M HCl (approx. 70-80°C).
- Seeding (Optional): If available, add a seed crystal of Palmatine Chloride.
- Cooling: Allow the solution to cool slowly to room temperature, then transfer to 4°C for 24 hours. Rapid cooling yields amorphous powder; slow cooling yields needles.
- Filtration: Filter the yellow needle-like crystals.

- Drying: Dry in a vacuum desiccator over silica gel. Do not use high heat ($>60^{\circ}\text{C}$) or aggressive desiccants (P_2O_5) for extended periods if the hydrate stoichiometry is to be strictly maintained, although the hemihydrate/hydrate water is usually quite stable.

Expected Appearance: Yellow-orange needle crystals. Melting Point: $\sim 206\text{-}207^{\circ}\text{C}$ (decomposition).[1]

Part 5: Analytical Validation

Every batch must be validated to ensure the salt form and purity.

HPLC Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 250mm, 5 μm).
- Mobile Phase: Acetonitrile : 0.1% Phosphoric Acid (or 0.05M KH_2PO_4) (30:70 to 50:50 Gradient).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 345 nm (characteristic absorption of protoberberines).
- Retention: Palmatine will resolve distinct from Berberine (Resolution factor > 1.5 required).



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Figure 2: End-to-end workflow for **Palmatine Chloride Hydrate** production.

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- To cite this document: BenchChem. [Palmatine chloride hydrate source and extraction]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b600634/docs#palmatine-chloride-hydrate-source-and-extraction\]](https://www.benchchem.com/product/b600634/docs#palmatine-chloride-hydrate-source-and-extraction)

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